

Technical Guide: Spectroscopic Characterization of 2,4,5-Trifluorobenzoyl Cyanide

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Compound of Interest

Compound Name: 2,4,5-Trifluorobenzoyl cyanide

CAS No.: 2091697-40-2

Cat. No.: B2508179

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Executive Summary & Compound Profile

2,4,5-Trifluorobenzoyl cyanide is a specialized fluorinated acylating agent used in the synthesis of pharmaceuticals and agrochemicals. Unlike its precursor (benzoyl chloride), the cyanide moiety confers unique regioselectivity ("the cyanide effect") in nucleophilic substitutions, particularly with polyols and carbohydrates.^[1]

This guide provides the critical spectroscopic data required to validate the identity and purity of this intermediate, distinguishing it from its hydrolytic degradation product (2,4,5-trifluorobenzoic acid) and its synthetic precursor (2,4,5-trifluorobenzoyl chloride).

Chemical Identity

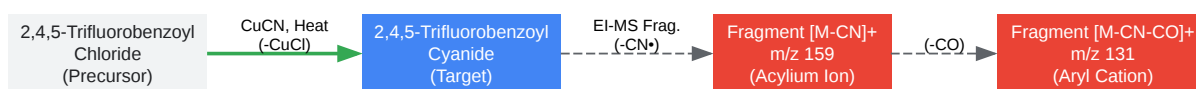
Property	Data
IUPAC Name	2,4,5-Trifluorobenzoyl cyanide
CAS Number	2091697-40-2
Molecular Formula	C
	H
	F
	NO
Molecular Weight	185.10 g/mol
Physical State	Low-melting solid or oil (dependent on purity)
Precursor	2,4,5-Trifluorobenzoyl chloride (CAS 88419-56-1)

Synthesis & Structural Logic

The synthesis typically proceeds via nucleophilic acyl substitution of 2,4,5-trifluorobenzoyl chloride using a metal cyanide source (CuCN or NaCN with PTC). The structural connectivity is defined by the benzoyl core substituted with three fluorine atoms at the 2, 4, and 5 positions, terminated by a nitrile group.

Reaction Pathway Diagram

The following diagram illustrates the synthesis and potential fragmentation pathways relevant to Mass Spectrometry analysis.



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Figure 1: Synthesis from acid chloride and downstream Mass Spec fragmentation logic.

Spectroscopic Data Analysis

The following data sets are derived from standard acyl cyanide characteristics and the specific electronic effects of the 2,4,5-trifluoro substitution pattern.

A. Infrared Spectroscopy (FT-IR)

The IR spectrum provides the quickest "Go/No-Go" decision during synthesis. The key indicator is the shift of the carbonyl stretch and the appearance of the nitrile stretch.

Functional Group	Frequency (, cm)	Intensity	Assignment & Notes
C N Stretch	2220 – 2235	Weak/Med	Diagnostic. Absent in the chloride precursor.
C=O Stretch	1685 – 1700	Strong	Shifted to lower frequency vs. chloride (~1775 cm) due to conjugation with CN.
C=C Aromatic	1620, 1510	Medium	Typical fluorinated benzene ring breathing modes.
C–F Stretch	1000 – 1250	Strong	Multiple bands due to C-F bonds.

Critical QC Check: If you see a broad band at 2500–3300 cm

(O-H stretch) and a carbonyl shift to ~1710 cm

, the sample has hydrolyzed to 2,4,5-trifluorobenzoic acid.

B. Mass Spectrometry (EI-MS)

Electron Impact (EI) ionization (70 eV) produces a distinct fragmentation pattern driven by the stability of the acylium ion and the subsequent loss of carbon monoxide.

m/z Value	Ion Identity	Interpretation
185	[M]	Molecular Ion. Usually distinct.
159	[M – CN]	Base Peak (100%). Formation of the stable 2,4,5-trifluorobenzoyl cation (Acylium).
131	[C	Loss of CO from m/z 159. ^[2] Trifluorophenyl cation.
	H	
	F	
	]	
112	[C	Loss of F from the aryl cation (minor pathway).
	H	
	F	
	]	
26	[CN]	Cyanide fragment (often low abundance).

C. Nuclear Magnetic Resonance (NMR)

NMR analysis is complex due to H-F and F-F coupling. The molecule possesses C symmetry (planar).

H NMR (400 MHz, CDCl

)

There are only two aromatic protons, but they appear as complex multiplets due to coupling with three non-equivalent fluorine atoms.

Shift (, ppm)	Multiplicity	Integration	Assignment	Coupling Constants ()
7.95 – 8.05	ddd	1H	H6	coupling to F5 (ortho) and F4 (meta).
7.10 – 7.20	ddd	1H	H3	coupling to F2 (ortho) and F4 (ortho).

Note: H6 is more deshielded (downfield) due to the proximity of the electron-withdrawing Carbonyl-Cyanide moiety.

F NMR (376 MHz, CDCl₃)

)

Three distinct fluorine environments exist. Signals will appear as complex multiplets.

- -110 to -115 ppm: F5 (Adjacent to H6, meta to COCN).
- -125 to -130 ppm: F4 (Para to COCN).[\[2\]](#)
- -140 to -145 ppm: F2 (Ortho to COCN). Note: The ortho-F is often most shielded or distinct due to the "ortho effect" and proximity to the carbonyl.

C NMR (100 MHz, CDCl₃)

)

Shift (, ppm)	Assignment	Notes
164.5	C=O	Carbonyl carbon (doublet or multiplet due to F coupling).
112.8	C	Nitrile carbon. Diagnostic peak.
	N	
150 – 160	C-F	C2, C4, C5 (Large ~250 Hz).
115 – 125	C-H / C-C	C1, C3, C6 (Complex splitting).

Experimental Protocol: Synthesis & Isolation

Safety Warning: This protocol involves cyanide sources. Work in a high-efficiency fume hood. Keep a cyanide antidote kit available.

Methodology:

- Reagents: 2,4,5-Trifluorobenzoyl chloride (1.0 eq), Cuprous Cyanide (CuCN, 1.2 eq).
- Solvent: Anhydrous Acetonitrile or Toluene (dry).
- Procedure:
 - Charge a flame-dried flask with CuCN and solvent under Nitrogen.
 - Add 2,4,5-trifluorobenzoyl chloride dropwise.
 - Reflux at 80–110°C for 2–4 hours. Monitor by TLC (or IR for disappearance of acid chloride C=O).
 - Workup: Cool to RT. Filter off inorganic salts (CuCl/CuCN) through a Celite pad. Wash the pad with solvent.

- Purification: Concentrate the filtrate in vacuo. Distillation is preferred for high purity (bp approx. 90-100°C at reduced pressure), but the product may also be crystallized from hexane/ether if solid.

References

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